

Proper Disposal Procedures for F1839-I Rigid Polyurethane Foam

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Compound of Interest		
Compound Name:	F1839-I	
Cat. No.:	B15567329	Get Quote

This document provides essential safety and logistical information for the proper disposal of materials related to ASTM **F1839-I**, a standard specification for rigid polyurethane foam used in laboratory settings for testing orthopedic devices. The disposal procedures differ significantly depending on whether the material is in its solid, fully cured state or as unreacted liquid components.

Disposal of Solid (Cured) F1839-I Polyurethane Foam

Fully cured or "hardened" polyurethane foam is generally considered a non-hazardous solid waste. However, it is crucial to consult local, state, and federal regulations before disposal.

1.1. Personal Protective Equipment (PPE) when Handling Solid Foam:

While the solid foam is relatively inert, mechanical operations such as cutting, grinding, or sanding can generate dust.[1][2] This dust can be a mechanical irritant to the skin, eyes, and respiratory system.[1]



PPE Item	Specification
Eye Protection	Safety goggles or glasses
Hand Protection	Gloves recommended for handling
Respiratory Mask	NIOSH-approved dust mask if cutting or grinding
Clothing	Standard lab coat or work clothes

1.2. Step-by-Step Disposal Protocol for Solid Foam:

- Decontamination: Ensure the foam is free from any biological or chemical contaminants from its use in experiments. If contaminated, it must be treated as hazardous waste according to the nature of the contaminant.
- Waste Collection: Place the clean, solid foam waste into a designated container for nonhazardous industrial or construction waste.[3]
- Disposal: Arrange for disposal through a licensed waste management provider. In many cases, this material can be sent to a municipal solid waste landfill. Alternatively, it can be taken to a Selective Waste Collection Point.
- Recycling: Consider recycling options where available. Polyurethane waste can be mechanically ground and reused as a filler in other materials or undergo chemical recycling processes like glycolysis or hydrolysis.

Disposal of Unreacted Liquid Components (Two-Part System)

ASTM **F1839-I** foam can be formed by mixing two liquid components: an "A-side" (typically a diisocyanate like MDI) and a "B-side" (a polyol resin blend). Unreacted liquids require careful handling and disposal.

2.1. Personal Protective Equipment (PPE) for Liquid Components:

The liquid components, particularly the isocyanate "A-side," are hazardous.



PPE Item	Specification
Eye Protection	Chemical safety goggles
Hand Protection	Impervious gloves (e.g., nitrile, butyl rubber)
Respiratory Mask	NIOSH-approved respirator with appropriate cartridges for organic vapors if ventilation is inadequate
Clothing	Disposable coveralls or chemical-resistant apron

2.2. Preferred Disposal Method: Reaction to Solid Foam

The safest and most recommended disposal method for unused "A-side" and "B-side" liquids is to react them to form solid polyurethane foam.

Experimental Protocol for Reacting Waste Liquids:

- Ventilation: Perform this procedure in a well-ventilated area, preferably within a fume hood.
- Container: Select a suitable, disposable container (e.g., a cardboard box lined with a
 polyethylene bag) that can accommodate the expansion of the foam.
- Mixing: Carefully measure and pour the "B-side" (polyol) into the container, followed by the "A-side" (isocyanate), according to the manufacturer's recommended ratio (often 1:1).
- Stirring: Thoroughly mix the components with a disposable stirrer until the mixture starts to foam.
- Curing: Allow the foam to expand and fully cure in the ventilated area. This may take several hours.
- Disposal: Once fully cured and solid, the resulting foam can be disposed of as nonhazardous solid waste, following the procedures outlined in Section 1.
- 2.3. Disposal of Unreacted Liquids (When Reaction is Not Feasible):







If you cannot react the components, they must be disposed of as chemical waste.

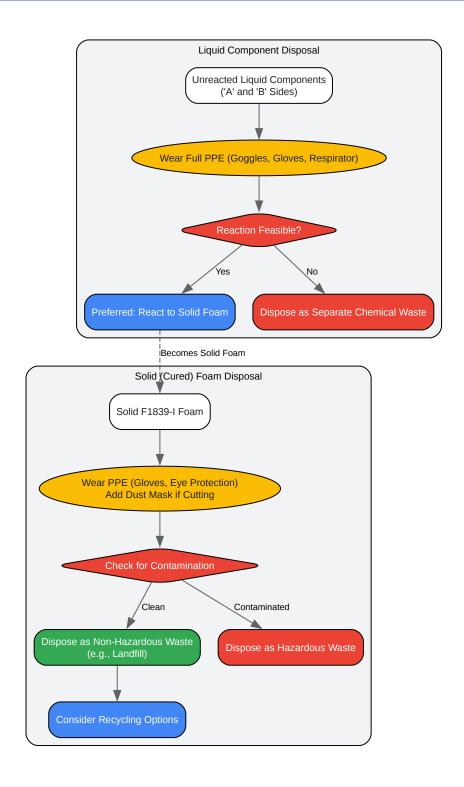
- Waste Identification: Methylene diphenyl diisocyanate (MDI), the common "A-side," is not a
 federally listed hazardous waste under the Resource Conservation and Recovery Act
 (RCRA). However, state and local regulations may be more stringent. Always check with
 your institution's Environmental Health and Safety (EHS) department.
- Waste Segregation: Collect the "A-side" and "B-side" liquids in separate, clearly labeled, and sealed waste containers. Do not mix them with other waste streams.
- Waste Pickup: Arrange for collection by a certified hazardous waste disposal company.
- 2.4. Decontamination and Disposal of Empty Containers:

Empty drums or containers that held the liquid components must be decontaminated before disposal.

- "A-Side" (Isocyanate) Containers: Neutralize the residue by rinsing with a decontamination solution. A common solution is a mixture of 5-10% sodium carbonate in water. Allow the solution to react for at least 24-48 hours with the bung removed to allow any generated carbon dioxide to escape.
- "B-Side" (Polyol) Containers: These can typically be cleaned with hot, soapy water.
- Final Disposal: Once decontaminated, the containers can often be sent to a professional drum reconditioner or a scrap metal recycler.

Disposal Workflow Diagram





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Caption: Workflow for the proper disposal of **F1839-I** polyurethane in solid and liquid forms.



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